

5-Chloroindole: A Comprehensive Toxicological and Safety Profile for Researchers

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Compound of Interest

Compound Name: 5-Chloroindole

Cat. No.: B142107

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This technical guide provides an in-depth overview of the toxicological profile and safety data for **5-Chloroindole**, a halogenated indole used as a building block in the synthesis of various biologically active compounds. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis who handle or investigate this compound. While **5-Chloroindole** is a valuable research chemical, a thorough understanding of its potential hazards is crucial for safe handling and experimental design.

Executive Summary

5-Chloroindole is classified as a substance that causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is also considered harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} However, a comprehensive toxicological evaluation of **5-Chloroindole** is not publicly available, with many sources stating that its toxicological properties have not been fully investigated.^[3] This guide synthesizes the available safety and toxicological information from material safety data sheets (MSDS), supplier information, and the limited scientific literature. It also details standardized experimental protocols for toxicological assessment based on OECD guidelines and explores the known interactions of **5-Chloroindole** and its derivatives with cellular signaling pathways.

Safety and Hazard Information

The primary source of safety and hazard information for **5-Chloroindole** comes from its Globally Harmonized System (GHS) of Classification and Labelling of Chemicals specifications.

GHS Hazard Classification

Hazard Class	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Warning	GHS07
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	Warning	GHS07
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Warning	GHS07
Serious Eye Damage/Eye Irritation (Category 2)	H319: Causes serious eye irritation	Warning	GHS07
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	Warning	GHS07
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	Warning	GHS07

Handling and First Aid

Handling:

- Wear protective gloves, protective clothing, and eye/face protection.
- Use only outdoors or in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

First Aid Measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- If on Skin: Wash with plenty of soap and water. Call a POISON CENTER or doctor/physician if you feel unwell. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Toxicological Data

A significant gap exists in the publicly available quantitative toxicological data for **5-Chloroindole**. The statement "The toxicological properties of this substance have not been fully investigated" is frequently encountered in safety data sheets.

Acute Toxicity

No specific LD50 (median lethal dose) or LC50 (median lethal concentration) values for **5-Chloroindole** were found in the reviewed literature. The GHS classification of Category 4 for acute oral, dermal, and inhalation toxicity is based on general assessments rather than specific experimental values.

Skin and Eye Irritation

5-Chloroindole is consistently classified as a skin and eye irritant. Studies on similar chemical structures often utilize rabbit models to assess dermal and ocular irritation potential according to OECD guidelines 404 and 405, respectively.

Mutagenicity and Carcinogenicity

There is no available data on the mutagenic or carcinogenic potential of **5-Chloroindole** itself. Standard in vitro mutagenicity tests, such as the Ames test using *Salmonella typhimurium* strains, have not been reported for this compound in the available literature. Similarly, no long-term carcinogenicity bioassays in animal models have been found.

Reproductive and Developmental Toxicity

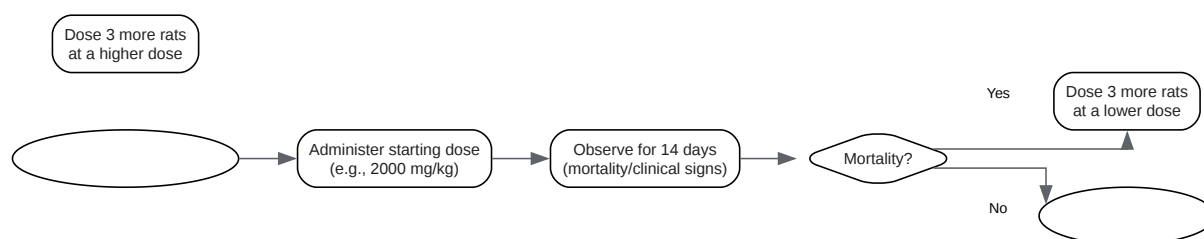
Information regarding the reproductive and developmental toxicity of **5-Chloroindole** is not available.

Experimental Protocols for Toxicological Assessment

Standardized protocols, such as those provided by the Organisation for Economic Co-operation and Development (OECD), are essential for the reliable assessment of chemical toxicity. The following are summaries of key OECD guidelines applicable to the evaluation of **5-Chloroindole**.

Acute Oral Toxicity - OECD Guideline 423 (Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals to classify a substance into a toxicity category.



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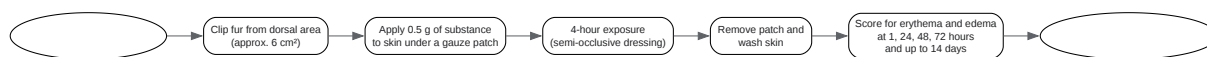
OECD 423 Workflow

Methodology:

- A group of three female rats is dosed at a specific starting concentration (e.g., 2000, 300, or 50 mg/kg body weight).
- Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- Depending on the outcome (number of mortalities), the test is either stopped and the substance classified, or another group of three animals is dosed at a higher or lower level.
- The process is repeated until a classification can be made.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This guideline describes a procedure to assess the potential of a substance to cause skin irritation or corrosion.



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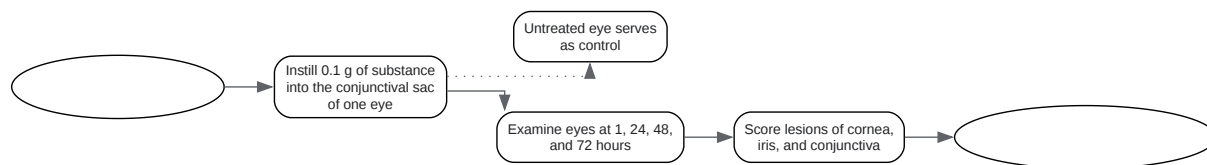
OECD 404 Workflow

Methodology:

- A single dose of 0.5 g of the test substance is applied to a small area of the skin of an albino rabbit.
- The application site is covered with a gauze patch and a semi-occlusive dressing for a 4-hour exposure period.
- After exposure, the residual substance is removed.
- The skin is observed and scored for erythema (redness) and edema (swelling) at specific time points (1, 24, 48, and 72 hours, and up to 14 days if necessary) to assess the severity and reversibility of the effects.

Acute Eye Irritation/Corrosion - OECD Guideline 405

This test evaluates the potential of a substance to cause eye irritation or corrosion.



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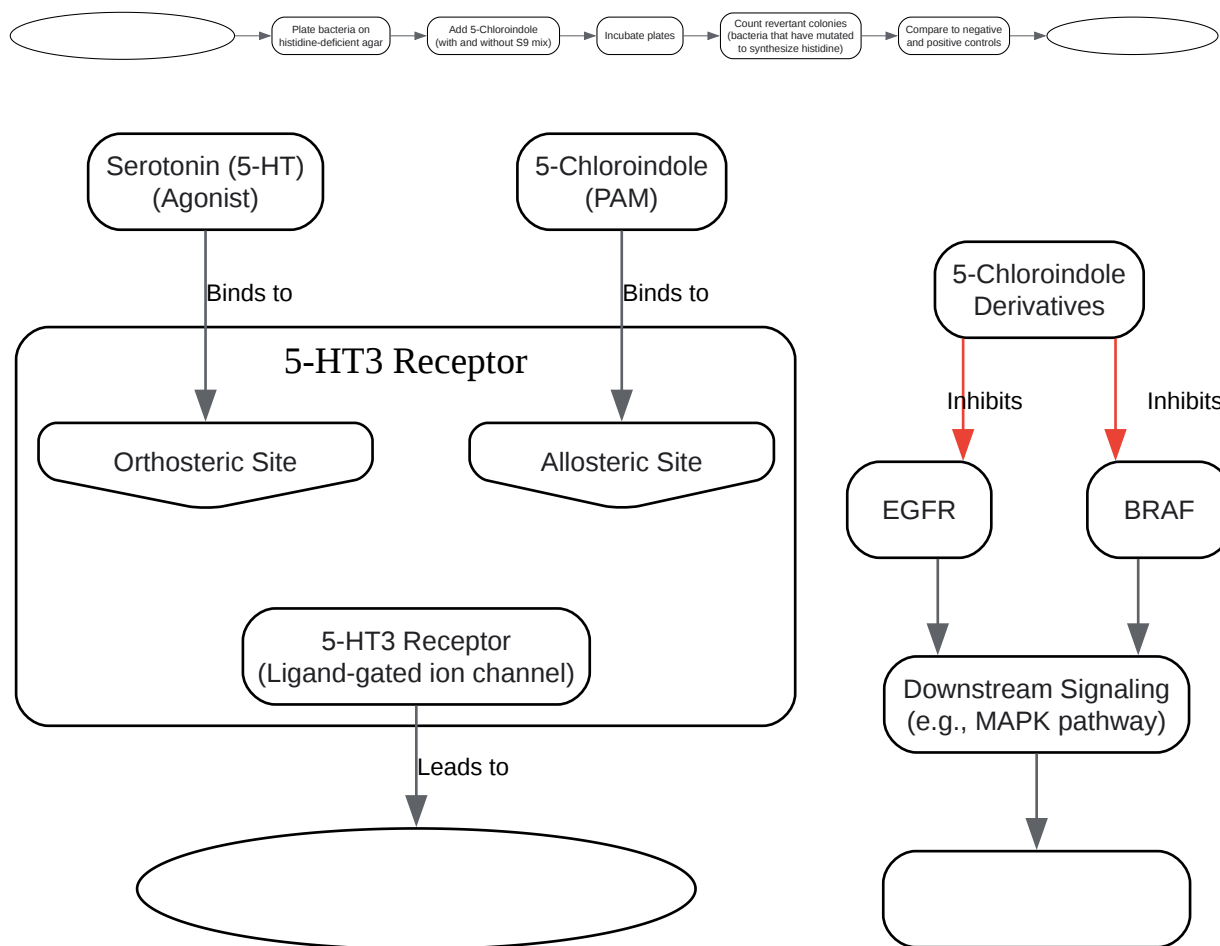
OECD 405 Workflow

Methodology:

- A single dose of the test substance (0.1 g for solids) is applied into the conjunctival sac of one eye of an albino rabbit.
- The other eye remains untreated and serves as a control.
- The eyes are examined at 1, 24, 48, and 72 hours after application.
- Ocular lesions of the cornea, iris, and conjunctiva are scored to assess the degree of irritation.
- The duration of the observation period can be extended up to 21 days to evaluate the reversibility of the effects.

Bacterial Reverse Mutation Test (Ames Test) - OECD Guideline 471

This in vitro test is widely used to assess the mutagenic potential of a chemical.



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References

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- 3. 5-Chloroindole(17422-32-1)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]

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